

Proper Disposal of 3-Bromobenzotrifluoride: A Safety and Operations Guide

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Compound of Interest

Compound Name: 3-Bromobenzotrifluoride

Cat. No.: B045179

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **3-Bromobenzotrifluoride** (CAS No. 401-78-5). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance. This guide is intended to supplement, not replace, institutional and regulatory protocols.

Key Physical and Chemical Properties

Understanding the properties of **3-Bromobenzotrifluoride** is the first step in safe handling and disposal. The following table summarizes key quantitative data for this compound.

| Property | Value |
|-------------------|--------------------------------------|
| Molecular Formula | C7H4BrF3[1] |
| Molecular Weight | 225.01 g/mol [1] |
| Appearance | Clear, light yellow liquid[1][2] |
| Melting Point | 1°C[2] |
| Boiling Point | 151-152°C[1][2][3] |
| Flash Point | 43°C (109.4°F) - closed cup[1][2][3] |
| Density | 1.613 g/cm³ at 25°C[2][3] |

Hazard Identification and Safety Precautions

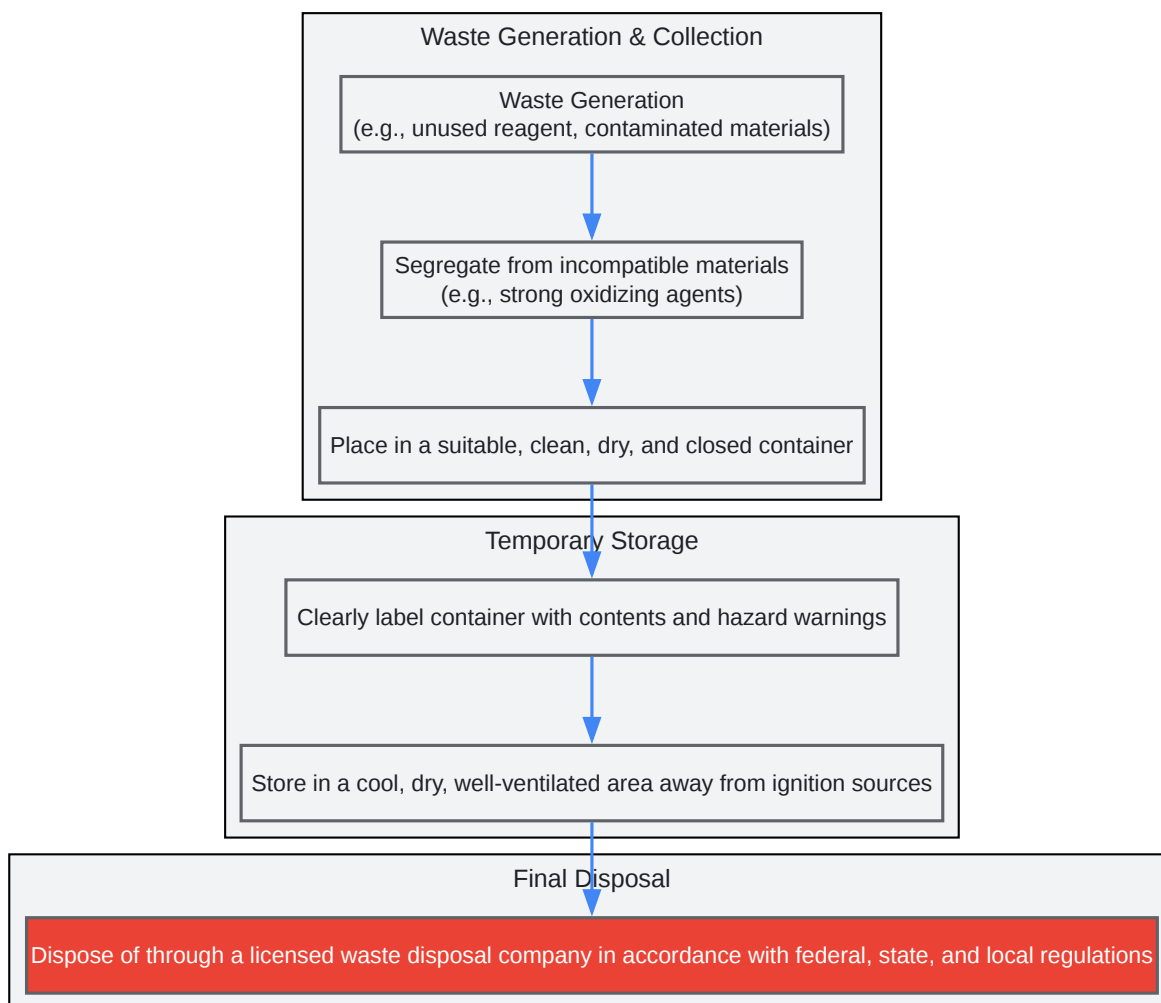
3-Bromobenzotrifluoride is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][4][5] In case of exposure, follow these first aid measures:

- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water. If irritation occurs, seek medical attention.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1][2]
- Inhalation: Move the person to fresh air.[6]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician.[2][6]

Always handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[1][5]

Disposal Workflow

The proper disposal of **3-Bromobenzotrifluoride** waste must follow a structured procedure to minimize risks and ensure compliance with environmental regulations. The following diagram illustrates the logical workflow for disposal.



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Caption: Workflow for the proper disposal of **3-Bromobenzotrifluoride** waste.

Detailed Disposal Protocol

While specific experimental protocols for the chemical neutralization or destruction of **3-Bromobenzotrifluoride** are not provided in standard safety data sheets, a detailed procedure for the safe handling, temporary storage, and disposal of this chemical waste is outlined below.

This procedure is derived from standard laboratory safety practices and information from multiple safety data sheets.

Objective: To safely collect, store, and prepare **3-Bromobenzotrifluoride** waste for disposal by a licensed waste management company.

Materials:

- Appropriate waste container (clean, dry, and sealable)
- Inert absorbent material (e.g., vermiculite, sand, or earth)[1]
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles or face shield, and a lab coat.
- Waste hazard labels

Procedure:

- Waste Collection:
 - Collect all waste containing **3-Bromobenzotrifluoride**, including unused product and contaminated materials (e.g., absorbent pads, and disposable labware), in a designated and properly labeled waste container.
 - For spills, absorb the spill with an inert material like vermiculite, sand, or earth.[1] Sweep or scoop up the absorbed material and place it into a suitable, clean, dry, and closed container for disposal.[1][6]
- Container Management:
 - Use a container that is compatible with **3-Bromobenzotrifluoride**.
 - Keep the waste container tightly closed when not in use.[1][2]
 - Do not overfill the container.
- Labeling:

- Clearly label the waste container with "Hazardous Waste," "**3-Bromobenzotrifluoride**," and the appropriate hazard pictograms (e.g., flammable liquid).
- Temporary Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be cool, dry, and well-ventilated.[1][6]
 - Store away from incompatible materials, such as strong oxidizing agents, and sources of ignition.[1][5]
- Disposal:
 - Arrange for the collection of the waste by a licensed and reputable hazardous waste disposal company.
 - Provide the waste disposal company with a complete and accurate description of the waste.
 - Disposal must be in accordance with all federal, state, and local regulations.[1][5]

Important Considerations:

- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and for ensuring its complete and accurate classification.[4]
- Never dispose of **3-Bromobenzotrifluoride** down the drain or with general laboratory trash.
- Empty containers may retain product residue and can be dangerous. Handle them as you would the product itself.[6] Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[1][6]

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